

# "spectroscopic comparison of Methyl 3-formylpicolinate with its precursors"

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## Compound of Interest

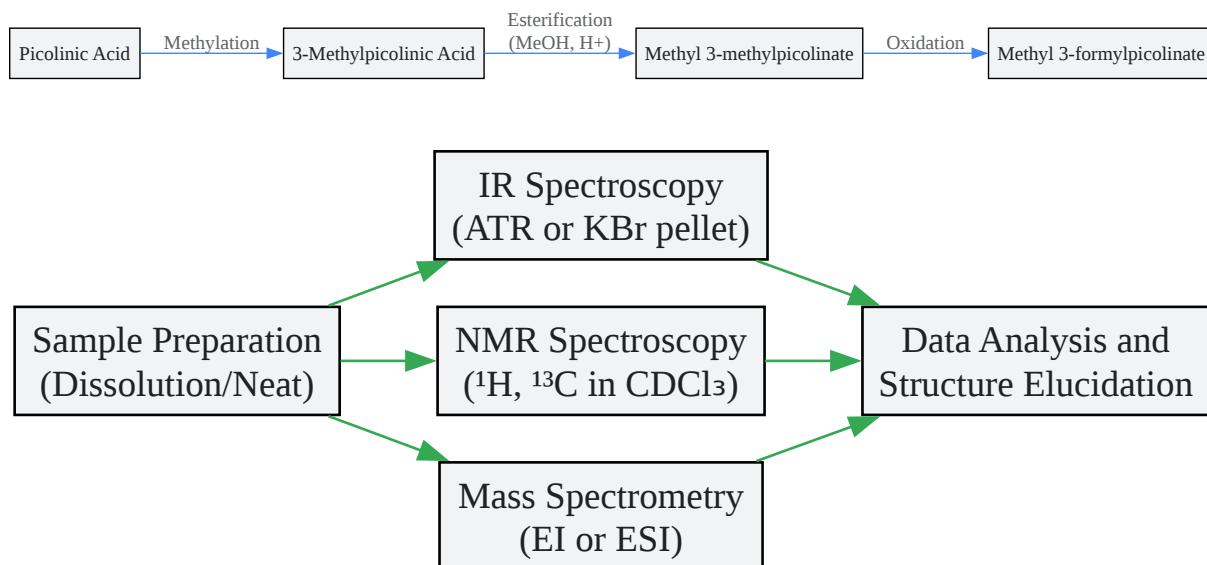
Compound Name: **Methyl 3-formylpicolinate**

Cat. No.: **B144711**

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## Synthetic Pathway Overview

The synthesis of **Methyl 3-formylpicolinate** can be envisioned through a two-step process starting from 3-Methylpicolinic Acid: first, an esterification reaction to form Methyl 3-methylpicolinate, followed by an oxidation of the methyl group to a formyl group. Picolinic acid is presented as a foundational precursor to illustrate the spectral characteristics of the core picolinate structure.



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